

Physical properties of 3-(perfluorobutyl)propanol (boiling point, density)

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Compound of Interest

Compound Name: 3-(Perfluorobutyl)propanol

Cat. No.: B1333653

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Physical Properties of 3-(Perfluorobutyl)propanol: A Technical Guide

This guide provides an in-depth overview of the key physical properties of **3-(perfluorobutyl)propanol**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals involved in drug development and other scientific endeavors where the physicochemical characteristics of fluorinated compounds are critical.

Core Physical Properties

3-(Perfluorobutyl)propanol, a partially fluorinated alcohol, exhibits distinct physical properties owing to the presence of the perfluorobutyl group. These properties are crucial for its handling, application, and integration into various chemical processes.

Data Summary

The experimentally determined boiling point and density of **3-(perfluorobutyl)propanol** are summarized in the table below for quick reference.

Physical Property	Value	Conditions
Boiling Point	163-164 °C	At standard atmospheric pressure (lit.) [1] [2]
Density	1.528 g/mL	At 25 °C (lit.) [1] [2]

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the standard methodologies for measuring the boiling point and density of liquids like **3-(perfluorobutyl)propanol**. These protocols are based on established laboratory techniques and OECD guidelines.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For **3-(perfluorobutyl)propanol**, a common and effective method for determination is the Siwoloboff method, as referenced in OECD Guideline 103.[\[3\]](#)[\[4\]](#)

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Sample of **3-(perfluorobutyl)propanol**

Procedure:

- A small amount of **3-(perfluorobutyl)propanol** is placed into the small test tube.

- The capillary tube, with its sealed end facing upwards, is placed inside the test tube containing the sample.
- The test tube assembly is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is then immersed in a heating bath (Thiele tube).
- The heating bath is gently and uniformly heated.
- As the temperature rises, air trapped in the capillary tube will be expelled, forming a stream of bubbles from the open end of the capillary tube.
- The heat source is removed once a steady and rapid stream of bubbles is observed.
- The bath is allowed to cool slowly while being stirred.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid begins to enter the capillary tube.^{[5][6][7]} This temperature is recorded.
- The atmospheric pressure should be recorded and reported alongside the boiling point, as it can influence the measurement.

Determination of Density

The density of a liquid is its mass per unit volume. The pycnometer method, a precise and widely used technique described in OECD Guideline 109, is suitable for determining the density of **3-(perfluorobutyl)propanol**.^{[2][8]}

Apparatus:

- Pycnometer (a glass flask with a specific, accurately known volume)
- Analytical balance (accurate to at least 0.1 mg)
- Thermometer
- Water bath or incubator to maintain a constant temperature (25 °C)

- Sample of **3-(perfluorobutyl)propanol**

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on the analytical balance.
- The pycnometer is then filled with **3-(perfluorobutyl)propanol**, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a temperature-controlled bath at 25 °C until it reaches thermal equilibrium.
- Any excess liquid is carefully removed from the capillary opening of the stopper, and the outside of the pycnometer is wiped clean and dry.
- The mass of the pycnometer filled with the sample is then accurately weighed.
- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus the mass of the empty pycnometer) by the known volume of the pycnometer.^{[9][10]}

Logical Relationship Diagram

The following diagram illustrates the relationship between the physical properties of **3-(perfluorobutyl)propanol** and their implications for its potential applications.

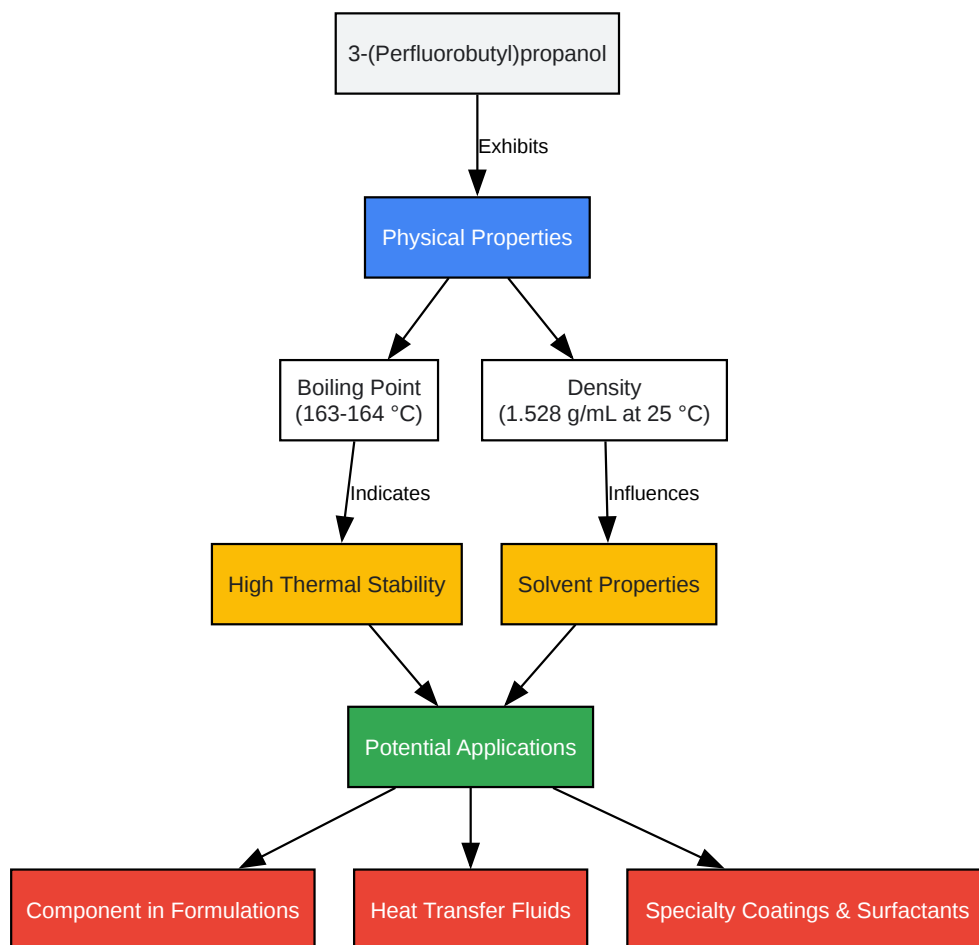


Figure 1. Relationship between Physical Properties and Applications of 3-(Perfluorobutyl)propanol

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